An In-depth Technical Guide to Acid Blue 93: A Triphenylmethane Dye

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Compound of Interest

Compound Name: *C.I. Acid Blue 93, disodium salt*

Cat. No.: *B1242963*

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A Senior Application Scientist's Synthesis of its History, Classification, and Core Applications

This guide provides a comprehensive technical overview of Acid Blue 93, a prominent member of the triphenylmethane dye family. Intended for researchers, scientists, and professionals in drug development, this document delves into the dye's historical context, its classification within the broader family of synthetic colorants, its fundamental chemical and physical properties, and its diverse applications, particularly in the realms of biological staining and industrial coloration.

The Genesis of Synthetic Color: A Brief History of Triphenylmethane Dyes

The story of Acid Blue 93 is intrinsically linked to the birth of the synthetic dye industry in the mid-19th century. The journey began with a serendipitous discovery in 1856 by William Henry Perkin, who, while attempting to synthesize quinine, accidentally produced the first synthetic organic dye, mauveine.[1] This discovery ignited a wave of chemical exploration, with chemists across Europe experimenting with the oxidation of aniline, a coal tar derivative.[1][2]

A pivotal moment for the triphenylmethane class of dyes occurred between 1858 and 1859 when French chemist François-Emmanuel Verguin synthesized fuchsine by reacting aniline

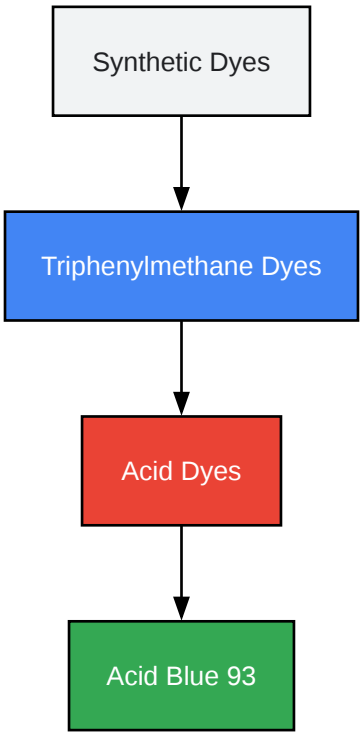
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with stannic chloride.[2] This vibrant rose-colored dye marked the true beginning of the triphenylmethane dye industry.[2] Further research by chemists like August Wilhelm von Hofmann revealed that these new dyes were not single compounds but rather mixtures, and that the presence of impurities like toluidine in the aniline was crucial for their formation.[2] The fundamental triphenylmethane structure, with a central carbon atom bonded to three aryl groups, was later established by Emil Fischer in 1878.[2]

These early discoveries paved the way for the development of a vast array of triphenylmethane dyes with varying colors and properties, achieved by introducing different substituent groups onto the basic triphenylmethane skeleton.[3][4] The sulfonation of these dyes, a key chemical modification, led to the creation of acid dyes, so named for their application from an acidic dye bath. This is the class to which Acid Blue 93 belongs.

Classification and Chemical Identity of Acid Blue 93

Acid Blue 93 is a synthetic acid dye belonging to the triarylmethane class.[5] Its classification can be understood through the following hierarchy:



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Figure 1: Hierarchical classification of Acid Blue 93.

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The dye is known by a variety of synonyms, which can be a source of confusion. These include Methyl Blue, Aniline Blue, Cotton Blue, and Ink Blue.[6][7][8] It is important to note that "Aniline Blue" is often a mixture of Methyl Blue (Acid Blue 93) and Water Blue (Acid Blue 22).[8][9][10] However, for many staining applications, these are used interchangeably.[8]

Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	28983-56-4	[6][11][12]
Colour Index (C.I.) No.	42780	[5][7][11]
Molecular Formula	$C_{37}H_{27}N_3Na_2O_9S_3$	[6][13][14]
Molecular Weight	799.8 g/mol	[6][7][11]
Appearance	Reddish-brown to blue-brown powder	[11][12][15]
Solubility in Water	~70 g/L	[11][12]
λmax	~600 nm	[11][12]
Melting Point	>250 °C	[11][12]

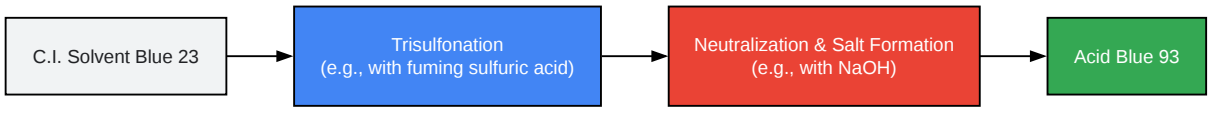
Acid Blue 93 is readily soluble in both cold and hot water, forming a vibrant blue solution.[7][15][16] It is also soluble in ethanol, producing a greenish-blue solution.[11][16] In the presence of strong sulfuric acid, it exhibits a red-brown color, which turns violet upon dilution.[11][15][16]

Synthesis of Acid Blue 93

The synthesis of Acid Blue 93 can be achieved through several methods. One common approach involves the trisulfonation of C.I. Solvent Blue 23 (C.I. 42760) and its subsequent conversion to the sodium salt.[11][16][17] Another method involves the condensation of formaldehyde with either 3-(Phenylamino)benzenesulfonic acid or 4-(Phenylamino)benzenesulfonic acid, followed by oxidation.[11][16][17] A third route involves the condensation of diphenylamine with carbon tetrachloride.[11][16][17]

A generalized workflow for the synthesis via sulfonation is depicted below:

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